

Protocol for Dissolving and Storing Rapamycin for Research Applications

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the proper dissolution and storage of Rapamycin (also known as Sirolimus) for use in research settings. Adherence to these guidelines is crucial for ensuring the stability, and efficacy of the compound, thereby promoting experimental reproducibility.

Quantitative Data Summary

The following tables summarize the key quantitative data for dissolving and storing Rapamycin.

Table 1: Physicochemical and Solubility Data for Rapamycin



Parameter	Value	Reference(s)
Molecular Weight	914.17 g/mol	[1]
Appearance	Crystalline solid	[2]
Solubility		
DMSO	≥ 100 mg/mL (~109 mM)	[1]
Ethanol	≥ 50 mg/mL	[1][3]
Methanol	25 mg/mL	[4][5]
Dimethylformamide (DMF)	~10 mg/mL	[2]
Chloroform	5 mg/mL	[4]
Water	Very poorly soluble (~5-20 μM)	[3]

Table 2: Recommended Storage Conditions for Rapamycin

Form	Solvent/Condit ion	Temperature	Duration	Reference(s)
Powder	Desiccated, protected from light	-20°C	Up to 3 years	[1][2]
Stock Solution	DMSO	-20°C or -80°C	Up to 3 months	[1][6]
Ethanol	-20°C	Stable for at least 1 month	[7]	
Aqueous Solution	37°C	Prone to rapid degradation; do not store for more than one day	[3][7]	_

Experimental Protocols



Preparation of Rapamycin Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of Rapamycin in DMSO, a commonly used solvent for this compound.

Materials:

- Rapamycin powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated analytical balance

Procedure:

- Calculate the required mass of Rapamycin: Based on its molecular weight of 914.17 g/mol ,
 9.14 mg of Rapamycin is needed to prepare 1 mL of a 10 mM stock solution.[1]
- Weighing: Carefully weigh the calculated amount of Rapamycin powder in a sterile microcentrifuge tube.
- Dissolution: Add the appropriate volume of sterile DMSO to the Rapamycin powder. For example, add 1 mL of DMSO to 9.14 mg of Rapamycin.
- Mixing: Vortex the solution thoroughly until the Rapamycin powder is completely dissolved.
 Gentle warming in a 37°C water bath can aid dissolution if necessary.[1]
- Aliquoting and Storage: Dispense the stock solution into smaller, single-use aliquots in sterile
 microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or
 -80°C.[1][6]

Preparation of Working Solutions



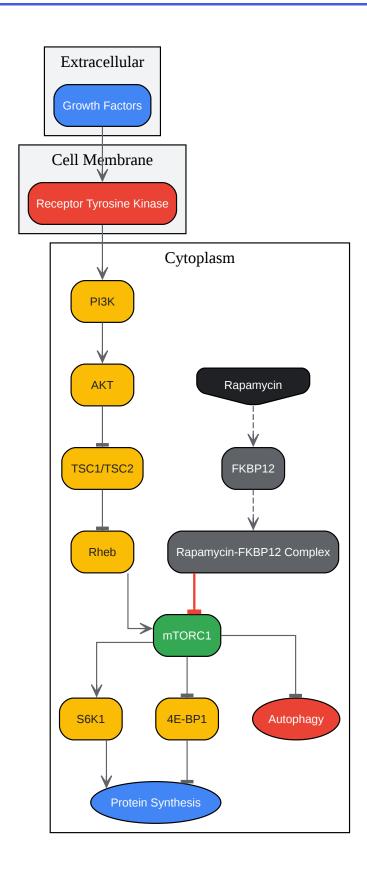
Procedure:

- Thawing: Thaw a single aliquot of the Rapamycin stock solution at room temperature.
- Dilution: For cell culture experiments, dilute the stock solution to the final desired concentration in pre-warmed cell culture medium. To ensure accurate pipetting for very low working concentrations (in the nM range), it is recommended to perform an intermediate dilution.[1]
- Mixing: Gently mix the medium containing Rapamycin by swirling or inverting the tube to ensure a homogenous solution before adding it to the cells.[1]
- Vehicle Control: It is critical to include a vehicle control in your experiments, which consists
 of treating a parallel set of cells with the same final concentration of the solvent (e.g., DMSO)
 used to dissolve the Rapamycin. The final concentration of DMSO in the cell culture medium
 should typically be kept below 0.5%.[1]

Mandatory Visualizations mTOR Signaling Pathway

Rapamycin exerts its effects by inhibiting the mammalian target of rapamycin (mTOR), a serine/threonine kinase that is a central regulator of cell growth, proliferation, and survival.[1] Rapamycin forms a complex with the intracellular receptor FKBP12, which then binds to and allosterically inhibits mTOR Complex 1 (mTORC1).[1]





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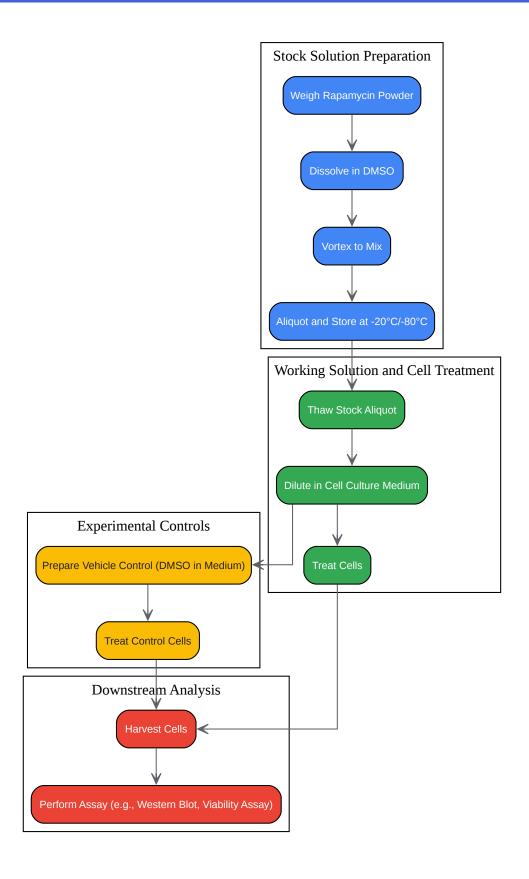
Caption: Simplified mTOR signaling pathway and the inhibitory action of Rapamycin.



Experimental Workflow: Preparation and Use of Rapamycin in Cell Culture

The following diagram illustrates a typical workflow for preparing and using Rapamycin in cell culture experiments.





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Caption: Workflow for preparing and applying Rapamycin in cell culture experiments.



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